

using (2S)-4-hydroxypyrrolidine-2-carboxylic acid as a chiral building block

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Compound of Interest

Compound Name: (2S)-4-hydroxypyrrolidine-2-carboxylic acid

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An Application Guide to **(2S)-4-Hydroxypyrrolidine-2-Carboxylic Acid**: A Chiral Cornerstone for Synthesis

Introduction: The Strategic Value of a Natural Building Block

(2S,4R)-4-Hydroxypyrrolidine-2-carboxylic acid, commonly known as trans-4-hydroxy-L-proline (Hyp), is a non-proteinogenic amino acid most famously recognized as a major component of collagen, where it comprises up to 13.5% of the protein's structure.^[1] Its natural abundance, derived from the post-translational hydroxylation of proline residues, makes it an inexpensive and readily available chiral starting material.^{[1][2]} For the synthetic chemist, hydroxyproline is not merely a modified amino acid but a powerful chiral building block. Its rigid pyrrolidine ring, endowed with three stereocenters (C2, C4, and upon N-derivatization, the nitrogen itself), offers a conformationally constrained scaffold. The true synthetic versatility of Hyp, however, lies in the strategic placement of its functional groups: a secondary amine, a carboxylic acid, and a secondary alcohol. The C4-hydroxyl group, in particular, serves as a versatile handle for a vast array of chemical transformations, enabling chemists to access a diverse library of complex chiral molecules, from novel amino acids and peptide mimetics to potent pharmaceuticals like carbapenem antibiotics and neuroexcitatory kainoid analogues.^{[3][4]}

This guide provides an in-depth exploration of the key synthetic strategies and protocols that leverage the unique stereochemical and functional attributes of (2S,4R)-4-hydroxy-L-proline,

empowering researchers in medicinal chemistry and drug development to harness its full potential.

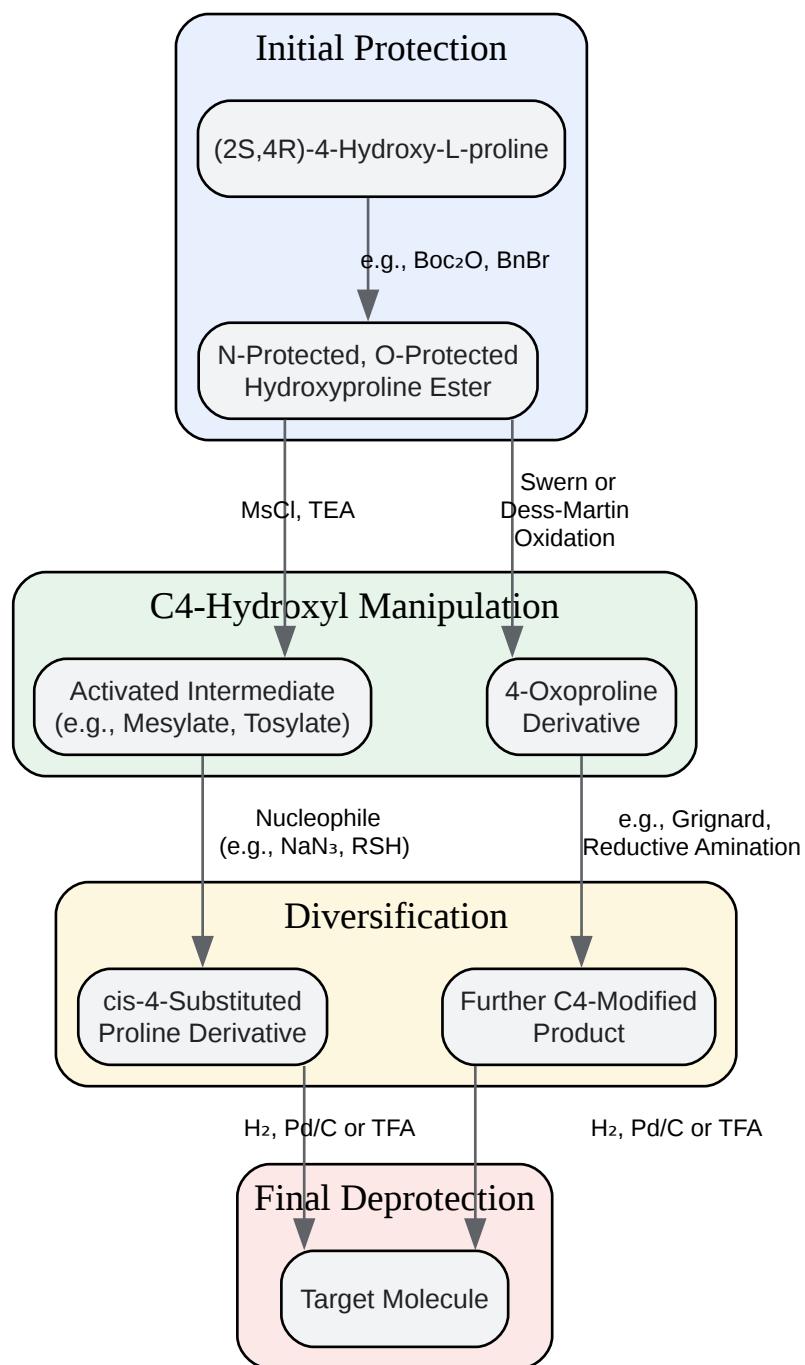
Physicochemical Properties & Handling

A clear understanding of the fundamental properties of the starting material is paramount for successful and safe experimentation.

| Property | Value |
|-------------------|---|
| IUPAC Name | (2S,4R)-4-Hydroxypyrrolidine-2-carboxylic acid[1] |
| Common Names | L-Hydroxyproline, trans-4-Hydroxy-L-proline, Hyp |
| CAS Number | 51-35-4[1] |
| Molecular Formula | C ₅ H ₉ NO ₃ [1] |
| Molar Mass | 131.13 g·mol ⁻¹ [1] |
| Appearance | White to off-white crystalline powder[5] |
| Solubility | Soluble in water (approx. 100 mg/mL)[4] |
| Storage | Store at room temperature, keep dry. |

Core Synthetic Strategy: Protection and Activation

The synthetic utility of hydroxyproline is unlocked through a logical sequence of protecting group manipulations and functional group transformations. The secondary amine and carboxylic acid must typically be masked to allow for selective chemistry at the C4-hydroxyl group.

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